

Application Notes and Protocols for Chemoproteomic Profiling of EN884

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Compound of Interest

Compound Name: EN884

Cat. No.: B6991221

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These application notes provide a detailed overview and experimental protocols for the chemoproteomic profiling of **EN884**, a covalent recruiter of the SKP1 adaptor protein. The described workflow is essential for researchers and scientists in drug development focused on targeted protein degradation.

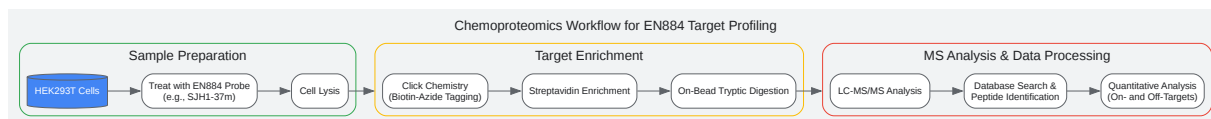
Introduction to EN884 and Chemoproteomics

EN884 is a cysteine-reactive covalent ligand that targets the SKP1 adapter protein, a core component of the SKP1-CUL1-F-box (SCF) E3 ubiquitin ligase complex.^[1] By covalently modifying cysteine 160 (C160) on SKP1, **EN884** can be incorporated into Proteolysis Targeting Chimeras (PROTACs) to induce the degradation of specific target proteins.^[1]

Chemoproteomics, particularly activity-based protein profiling (ABPP), is a powerful methodology to identify the cellular targets and assess the selectivity of covalent compounds like **EN884**.^[2] This is crucial for understanding both on-target engagement and potential off-target effects, which are critical for the development of selective therapeutics.^[3]

Chemoproteomics Workflow for EN884 Profiling

The general workflow for identifying the cellular targets of **EN884** involves treating live cells or cell lysates with an alkyne-tagged version of the **EN884** probe. This is followed by cell lysis, conjugation to a reporter tag (e.g., biotin-azide) via click chemistry, enrichment of probe-labeled proteins, and subsequent identification and quantification by mass spectrometry.



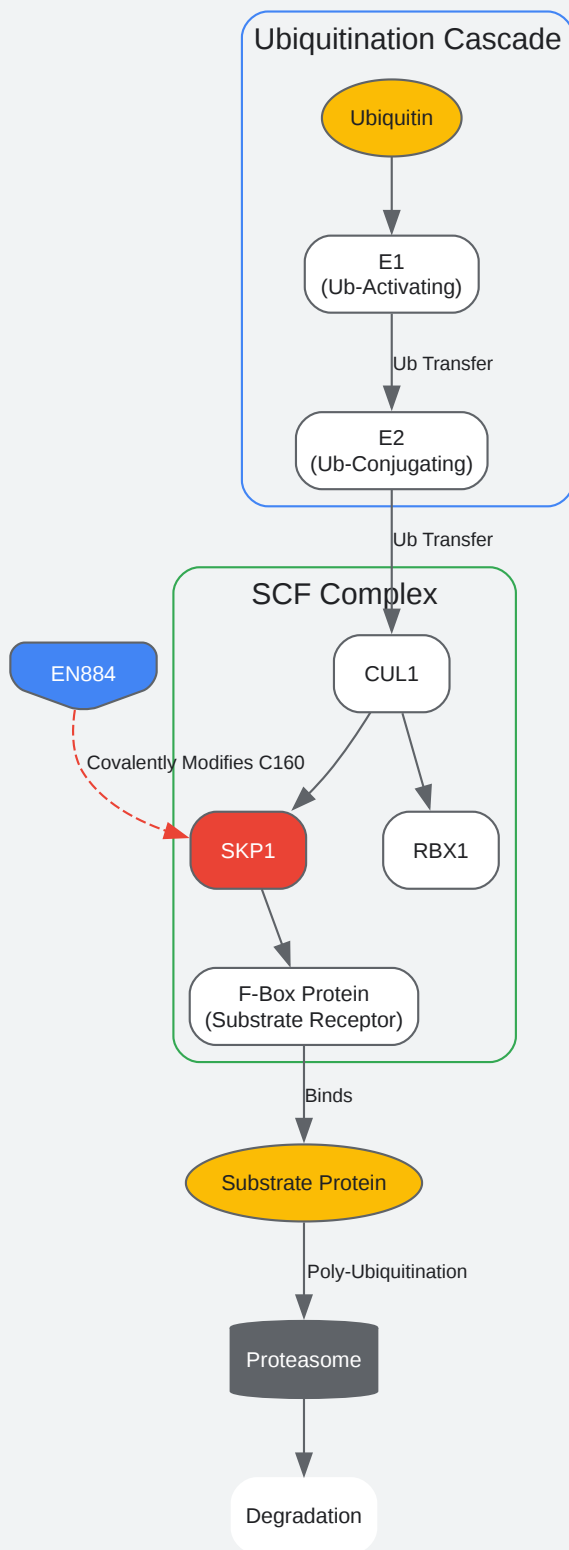
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Caption: A generalized workflow for **EN884** target identification using chemoproteomics.

EN884 in the SCF E3 Ligase Signaling Pathway

EN884 targets SKP1, a crucial adaptor protein in the SCF E3 ubiquitin ligase complex. This complex mediates the ubiquitination of substrate proteins, marking them for proteasomal degradation. By recruiting SKP1, **EN884**-based PROTACs can hijack this cellular machinery to degrade specific proteins of interest.

Role of EN884 in the SCF E3 Ligase Pathway

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- To cite this document: BenchChem. [Application Notes and Protocols for Chemoproteomic Profiling of EN884]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6991221#chemoproteomics-workflow-for-en884-profiling>]

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